

5-Chloro-2-methylanisole: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: **5-Chloro-2-methylanisole**

Cat. No.: **B1362451**

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An In-depth Examination of the Chemical Properties, Synthesis, Reactivity, and Safe Handling of a Key Synthetic Building Block

Introduction

5-Chloro-2-methylanisole, also known as 4-chloro-2-methoxy-1-methylbenzene, is a halogenated aromatic ether that serves as a versatile intermediate in organic synthesis. Its unique substitution pattern, featuring a chlorine atom, a methyl group, and a methoxy group on the benzene ring, imparts specific reactivity that makes it a valuable precursor in the synthesis of more complex molecules. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safe handling of **5-chloro-2-methylanisole**, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing. The strategic placement of its functional groups allows for selective transformations, making it a key component in the construction of pharmaceutical and agrochemical compounds.^[1]

Chemical and Physical Properties

5-Chloro-2-methylanisole is a clear, colorless to pale yellow liquid at room temperature.^[2] It is characterized by the following properties:

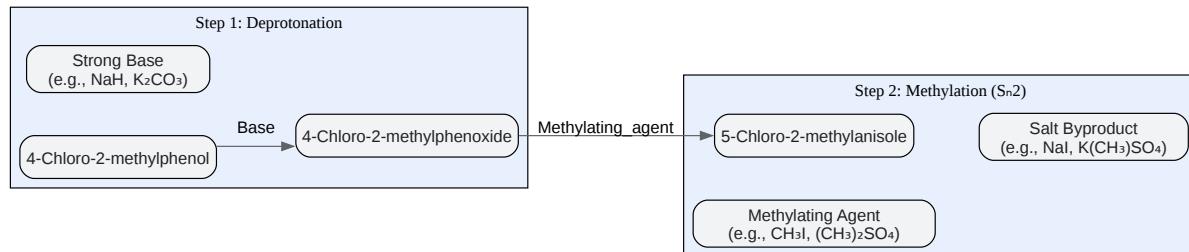
Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ ClO	
Molecular Weight	156.61 g/mol	
CAS Number	40794-04-5	
Appearance	Clear colorless to pale yellow liquid	[2]
Boiling Point	145 °C at 760 mmHg	[3]
Density	Approximately 1.105 g/cm ³	[2]
Solubility	Poorly soluble in water; moderately soluble in common organic solvents such as ether and methanol.	[2]
Flash Point	83.3 °C	[2]
Refractive Index	Approximately 1.514	[3]

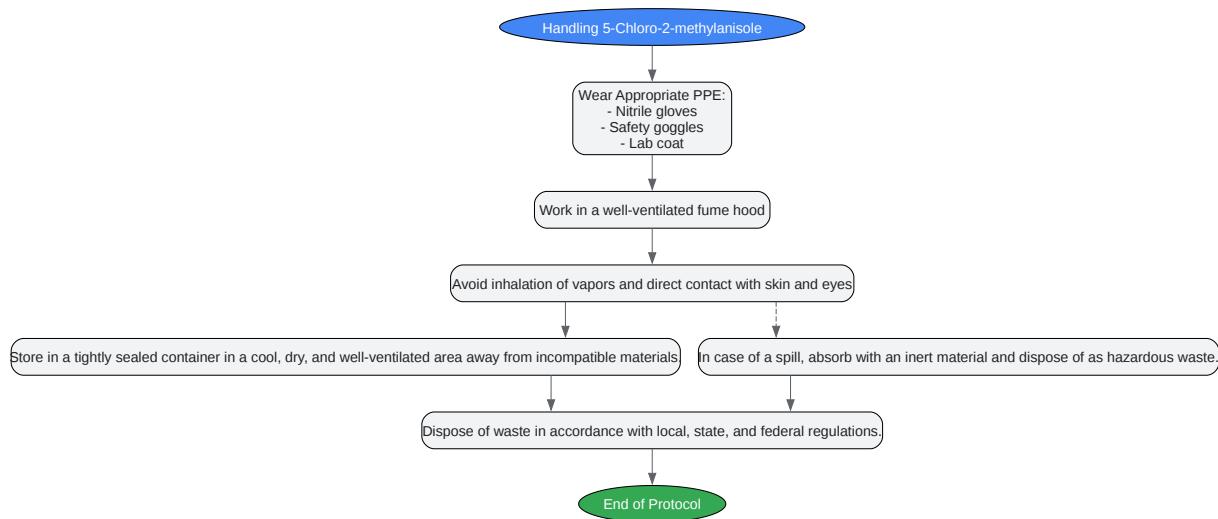
Synthesis and Reactivity

The synthesis of **5-chloro-2-methylanisole** is most effectively achieved through the Williamson ether synthesis, a robust and widely used method for preparing ethers.[\[4\]](#)[\[5\]](#)[\[6\]](#) This approach involves the methylation of the corresponding phenol, 4-chloro-2-methylphenol.

Synthetic Pathway: Williamson Ether Synthesis

The reaction proceeds via an S_N2 mechanism where the phenoxide ion, generated by deprotonating 4-chloro-2-methylphenol with a strong base, acts as a nucleophile and attacks the methylating agent.[\[4\]](#)[\[6\]](#)



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